

Zafirlukast-13C d6 stable isotope labeled compound

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zafirlukast-13C,d6

Cat. No.: S12875934

Get Quote

Technical Data Summary

The table below consolidates the key quantitative data for Zafirlukast-13C d6 and its closely related analogs from the search results.

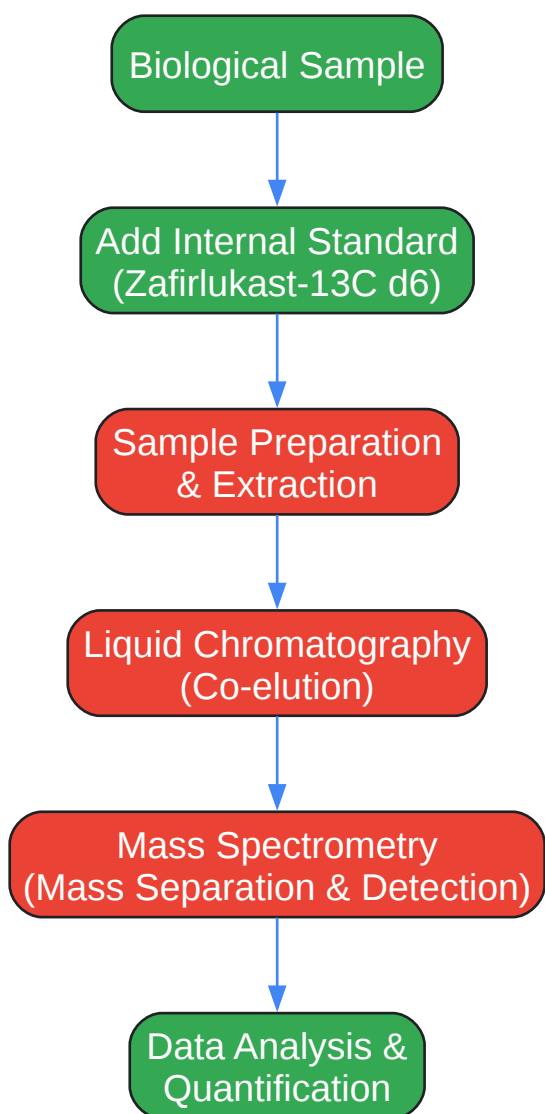
Property	Zafirlukast-13C d6	Zafirlukast-d7	Unlabeled Zafirlukast
Molecular Formula	$C_{30}H_{31}^{13}CH_2D_6N_3O_6S$ [1] [2]	$C_{31}H_{26}D_7N_3O_6S$ [3] [2] [4]	$C_{31}H_{33}N_3O_6S$ [2] [5]
Molecular Weight	582.70 g/mol [1], 582.71 g/mol [2]	582.72 g/mol [3] [4], 582.73 g/mol [2]	575.68 g/mol [5], 575.69 g/mol [2]
CAS Number	Information missing in search results	1217174-18-9 [3] [2] [4]	107753-78-6 [2] [5] [4]
Catalog Numbers	AR-Z01006 [6], Z-127 [2]	AR-Z01001 [6], DVE001776 [3], PA STI 087570 [4]	AR-Z01000 (from Pharmaffiliates, implied) [4]
Primary Application	Internal Standard for LC-MS/MS [1]	Internal Standard for LC-MS/MS [3]	Active Pharmaceutical Ingredient [5]

Experimental Protocol Overview

While the search results do not contain a specific step-by-step experimental protocol for using Zafirlukast-13C d6, they outline the critical principles and applications that guide its use in research.

- **Core Analytical Application:** Zafirlukast-13C d6 is primarily used as an **internal standard (IS) in Liquid Chromatography-Mass Spectrometry (LC-MS)** for the precise quantification of the parent drug, Zafirlukast, in biological samples [3] [1]. The fundamental workflow involves:
 - **Sample Preparation:** Adding a known, precise amount of the isotopically labeled internal standard (Zafirlukast-13C d6) to the biological sample (e.g., plasma, serum) at the beginning of the extraction process.
 - **Co-elution:** The labeled standard and the native drug have nearly identical chemical properties, causing them to co-elute during the liquid chromatography (LC) separation step.
 - **Mass Differentiation:** The mass spectrometer (MS) easily differentiates the two based on their mass difference. The consistent ratio of the native drug's signal to the internal standard's signal across samples allows for highly accurate quantification, correcting for variations in sample extraction and instrument analysis [7].
- **Use in Metabolic and Pathway Studies:** Stable isotope-labeled compounds like Zafirlukast-13C d6 are pivotal in metabolomics and flux analysis. They help researchers track how drugs are metabolized and understand the dynamics of biochemical pathways by tracing the incorporation of heavy atoms into metabolic products [7].
- **Recent Research Context:** A recent study investigated the anti-tumor mechanisms of unlabeled Zafirlukast. The research demonstrated that Zafirlukast can suppress tumor growth in mice by modulating key oncogenic signaling pathways, including **Jagged-1/Notch-1/Hes-1** and **Wnt-4/ β -catenin**, and by reducing pro-inflammatory cytokines and angiogenic factors [8]. This highlights the potential therapeutic areas where the labeled compound could be used to study Zafirlukast's pharmacokinetics and metabolism.

The following diagram illustrates the core experimental workflow for using a stable isotope-labeled internal standard in quantitative bioanalysis.

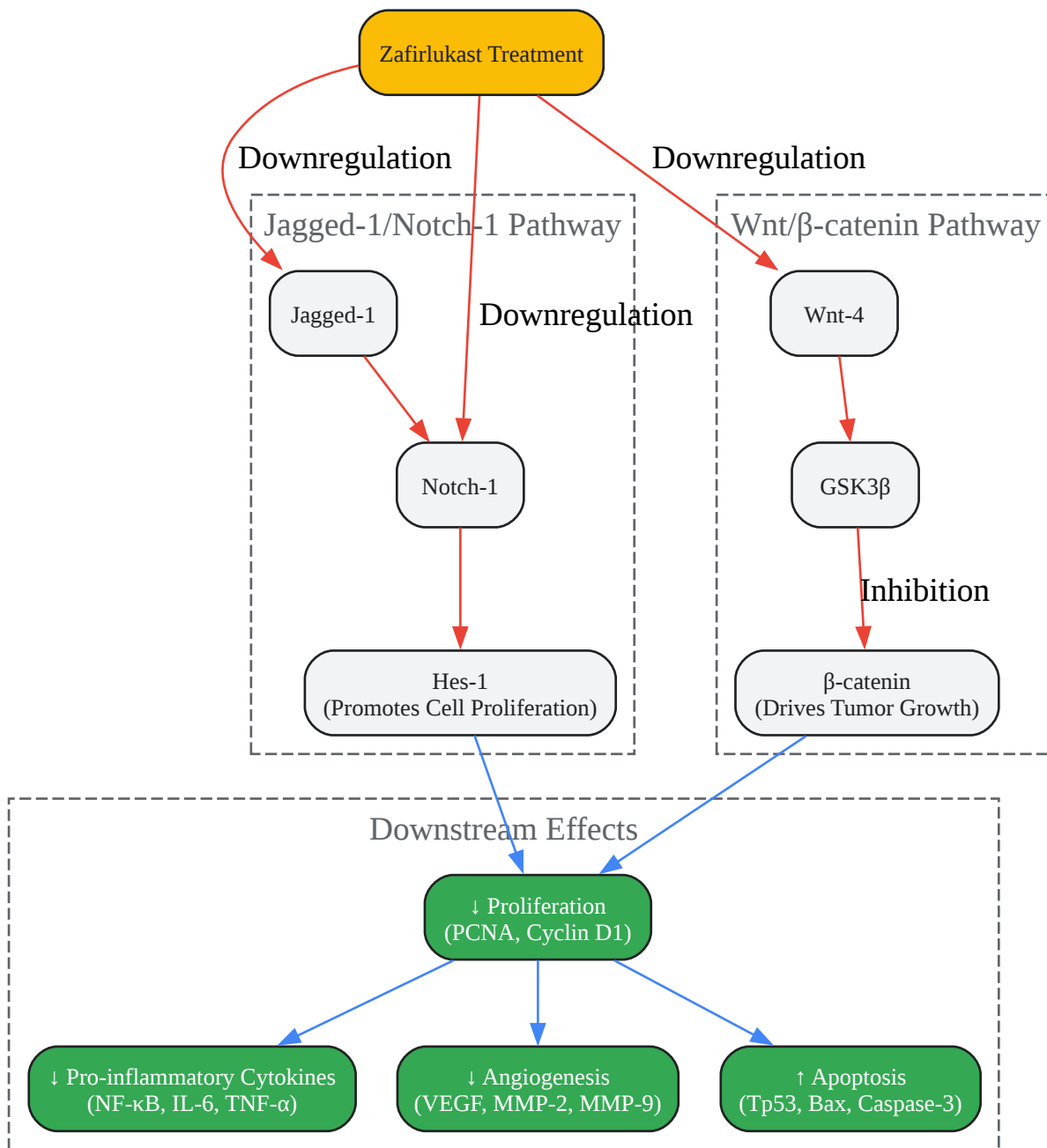


[Click to download full resolution via product page](#)

Experimental workflow for LC-MS bioanalysis using a stable isotope-labeled internal standard.

Key Signaling Pathways of Zafirlukast

Understanding the biological pathways that Zafirlukast modulates is crucial for contextualizing research. A 2025 study elucidated its anti-tumor mechanisms by targeting specific signaling pathways [8].



[Click to download full resolution via product page](#)

Mechanism of Zafirlukast in targeting oncogenic signaling pathways, based on preclinical research.

Research Applications & Significance

The use of Zafirlukast-13C d6 is critical in pharmaceutical and clinical research for several reasons:

- **Ensuring Data Accuracy:** It corrects for matrix effects and procedural losses, which is a requirement for generating reliable data in drug development and regulatory submissions [6] [7].
- **Facilitating Advanced Studies:** It enables sophisticated research into the drug's **pharmacokinetics, metabolic profile, and biodistribution** [3] [1].
- **Supporting Therapeutic Discovery:** The recent findings on Zafirlukast's anti-tumor properties [8] underscore the importance of having reliable analytical tools like Zafirlukast-13C d6 to support future investigations into its new therapeutic applications.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Zafirlukast , 13 _product_DataBase_PeptideDb C d 6 [peptidedb.com]
2. Zafirlukast-d7 [tlcstandards.com]
3. 1217174-18-9: Zafirlukast -D7 - Veeprho [veeprho.com]
4. -impurities | Pharmaffiliates Zafirlukast [pharmaffiliates.com]
5. Zafirlukast - Wikipedia [en.wikipedia.org]
6. |Axios Research Zafirlukast [axios-research.com]
7. - Stable studies in metabolomics: new insights into... isotope labeling [pmc.ncbi.nlm.nih.gov]
8. Targeting inflammation-driven tumor progression with Zafirlukast via modulation of Jagged-1/Notch-1/Hes-1, Wnt-4/ β -catenin, and VEGF signaling pathways in mice | Naunyn-Schmiedeberg's Archives of Pharmacology [link.springer.com]

To cite this document: Smolecule. [Zafirlukast-13C d6 stable isotope labeled compound]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12875934#zafirlukast-13c-d6-stable-isotope-labeled-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com